

comprehensive literature review of Javanicin C

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Compound of Interest

Compound Name: Javanicin C

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Javanicin C: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

Javanicin C is a naphthoquinone pigment first isolated from the fungus *Fusarium javanicum*.^[1]^[2] It has since been identified in other fungal species, including the endophytic fungus *Cloridium* sp. isolated from the neem tree (*Azadirachta indica*).^[3]^[4]^[5] As a member of the naphthoquinone class of compounds, **Javanicin C** has attracted scientific interest due to its diverse biological activities, which include antibacterial, antifungal, and cytotoxic properties.^[4]^[6]^[7] This in-depth technical guide provides a comprehensive literature review of **Javanicin C**, summarizing key quantitative data, detailing experimental protocols, and visualizing its mechanisms of action to support further research and drug development efforts.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C15H14O6	^[1]
Molecular Weight	290.27 g/mol	^[1]
IUPAC Name	5,8-dihydroxy-2-(1-hydroxyethyl)-6-methoxy-7-methyl-1,4-dihydronaphthalene-1,4-dione	PubChem

Biological Activities

Javanicin C has demonstrated a range of biological activities, with notable potency against specific pathogens and cancer cell lines.

Antibacterial Activity

Javanicin C exhibits selective antibacterial activity, with particular efficacy against *Pseudomonas* species.[3][4][8] This is significant as *Pseudomonas aeruginosa* is a notoriously difficult-to-treat, often multidrug-resistant, opportunistic human pathogen.[3]

Table 1: Minimum Inhibitory Concentration (MIC) of **Javanicin C** against Bacteria

Bacterial Species	MIC (µg/mL)	Reference
<i>Pseudomonas aeruginosa</i>	2	[3][8]
<i>Pseudomonas fluorescens</i>	2	[8]
<i>Escherichia coli</i>	20-40	[8]
<i>Bacillus</i> sp.	20-40	[8]

Antifungal Activity

Javanicin C also displays antifungal properties against a variety of fungal pathogens.[4][6][9] Its activity against the opportunistic yeast *Candida albicans* and the pathogenic mold *Fusarium oxysporum* is of particular interest.[6][8]

Table 2: Minimum Inhibitory Concentration (MIC) of **Javanicin C** against Fungi

Fungal Species	MIC (µg/mL)	Reference
Candida albicans	6.16 (IC50)	[6]
Candida albicans	20-40	[8]
Fusarium oxysporum	20-40	[8]
Cryptococcus neoformans	25	[9][10]
Verticillium dahliae	10	[3]
Cercospora arachidicola	5	[3]

Cytotoxic Activity

Recombinant javanicin has been shown to possess anti-proliferative activity against human breast cancer cell lines.[7][11]

Table 3: Cytotoxic Activity (IC50) of Recombinant Javanicin against Human Breast Cancer Cell Lines

Cell Line	IC50 (µg/mL)	Reference
MCF-7	75-85	[11]
MDA-MB-231	60-85	[11]

Mechanism of Action

The biological activities of **Javanicin C** appear to stem from multiple mechanisms, primarily centered on the disruption of fundamental cellular processes.

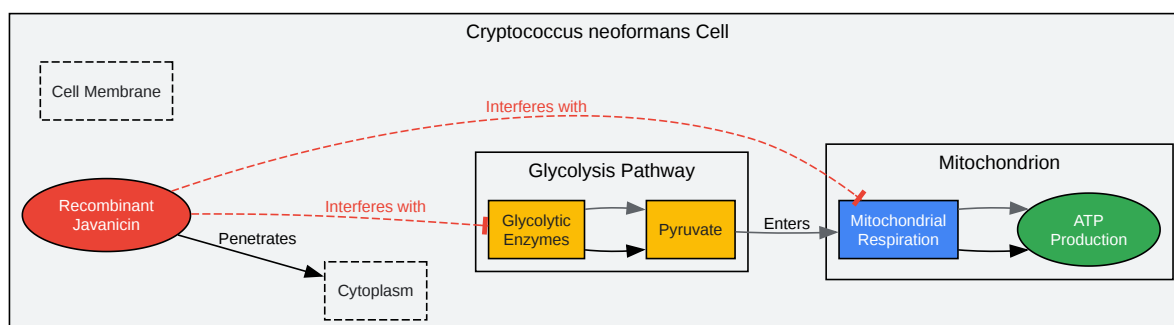
Inhibition of Pyruvate Decarboxylase

An early proposed mechanism of action for javanicin is the inhibition of pyruvate decarboxylase, a key enzyme in anaerobic glycolysis.[11] This inhibition is thought to result from a reaction with the coenzyme thiamine pyrophosphate and is correlated with its antifungal activity.[11] **Javanicin C** was also found to inhibit the oxidative decarboxylation of α -ketoglutarate in tomato mitochondria.[11]

Intracellular Targeting and Disruption of Fungal Metabolism

Studies on the effect of recombinant javanicin on *Cryptococcus neoformans* have provided significant insights into its antifungal mechanism.[9][10] Proteomic analysis revealed that javanicin penetrates the fungal cell and interferes with intracellular processes, particularly carbohydrate metabolism and energy production.[9][10] This leads to a disruption of the glycolysis pathway and mitochondrial respiration.[9][10]

The following diagram illustrates the proposed mechanism of action of recombinant javanicin in *C. neoformans*, based on proteomic data.



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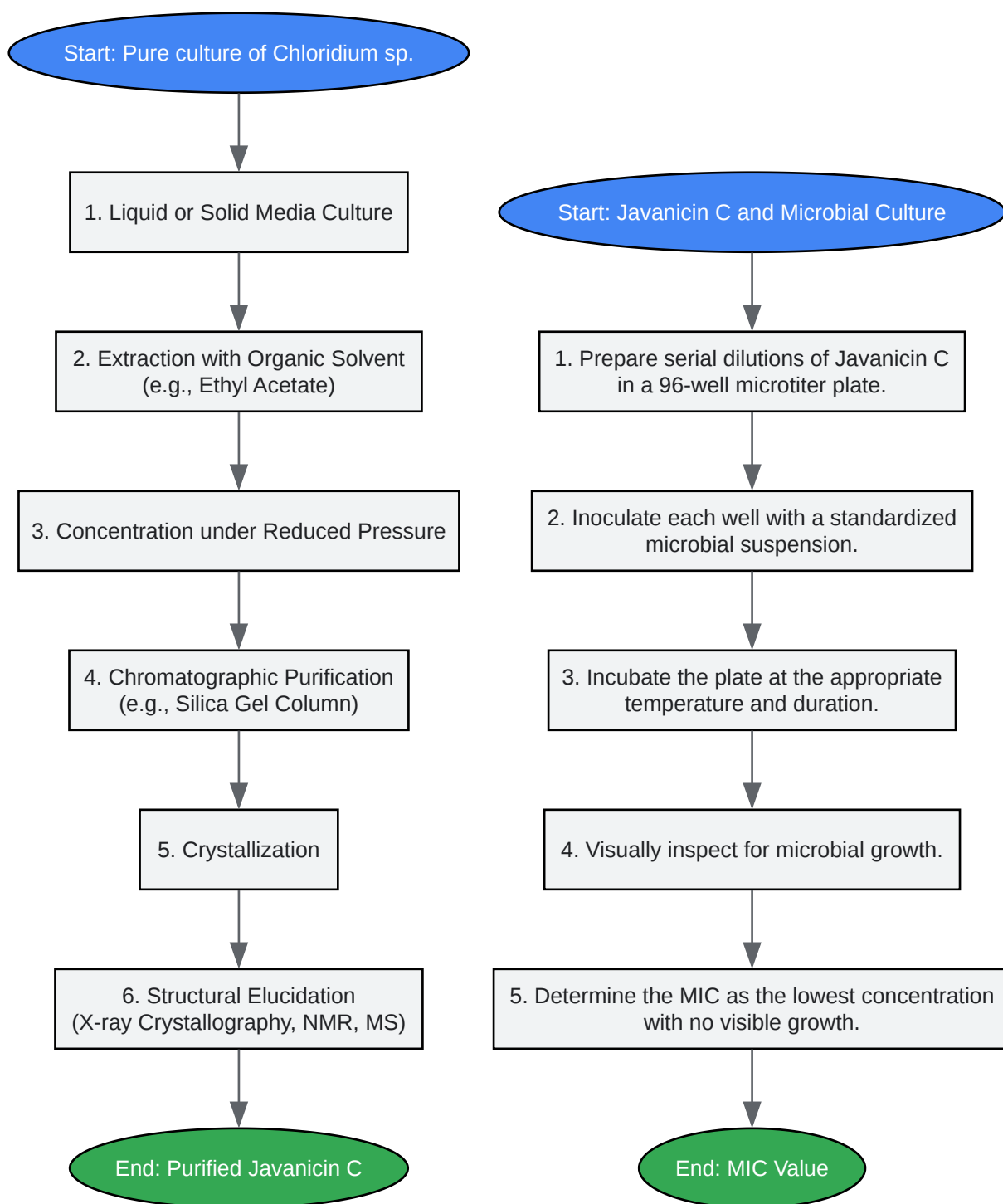
Caption: Proposed intracellular mechanism of recombinant javanicin in *C. neoformans*.

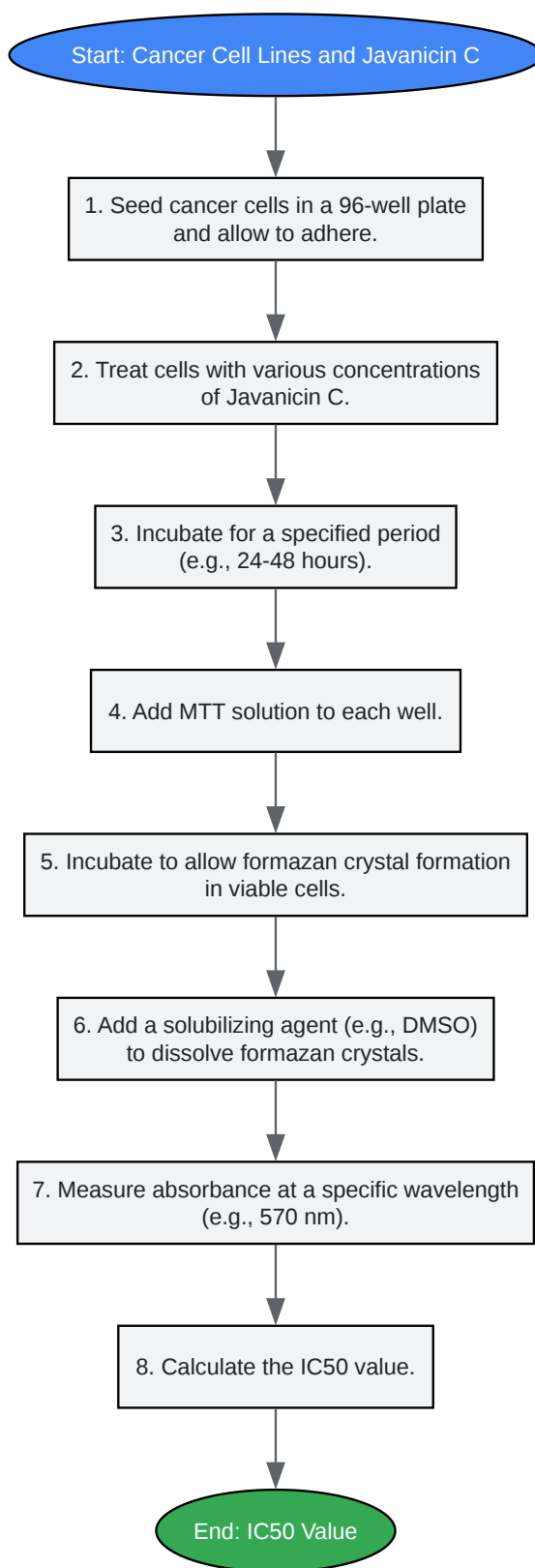
Experimental Protocols

This section provides detailed methodologies for key experiments cited in the literature on **Javanicin C**.

Isolation and Purification of Javanicin C from *Chloridium* sp.

The following workflow outlines the general steps for the isolation and purification of **Javanicin C** from the endophytic fungus *Cloridium* sp..[\[3\]](#)[\[4\]](#)[\[8\]](#)





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